

Determining Cyhalofop-butyl Residues in Rice Paddies: A Detailed Protocol

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Application Note

This document provides a comprehensive protocol for the determination of **Cyhalofop-butyl** and its primary metabolite, cyhalofop acid, in various components of a rice paddy ecosystem, including soil, water, and rice plants (straw, grain, and husk). **Cyhalofop-butyl** is a post-emergence herbicide from the aryloxyphenoxypropionate group, widely used for controlling grass weeds in rice cultivation.[1][2][3][4][5] Monitoring its residue levels is crucial for ensuring food safety and assessing environmental impact.

The methodologies outlined below are based on established analytical techniques such as Gas Chromatography with Electron Capture Detector (GC-ECD) and High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), which offer high sensitivity and selectivity for the detection of these compounds. The protocols include detailed steps for sample collection, preparation, extraction, and clean-up, followed by instrumental analysis.

Experimental Protocols Sample Collection and Preparation

1.1. Soil Samples:

Collect soil samples from the treated paddy fields at various time intervals (e.g., 0, 15, 30, 60 days after application and at harvest) to study the dissipation pattern.



 Air-dry the soil samples, grind them, and pass them through a 2 mm sieve to ensure homogeneity.

1.2. Water Samples:

 Collect water samples from the paddy fields. The samples should be stored in clean, ambercolored glass bottles and kept cool until analysis.

1.3. Rice Plant Samples:

- At harvest, collect representative samples of rice grain, straw, and husk from the treated plots.
- Separate the grain, straw, and husk. The samples should be chopped or ground to a smaller, uniform size for efficient extraction.

Extraction of Cyhalofop-butyl and Cyhalofop Acid

2.1. Soil Samples:

- Weigh 100 g of the prepared soil sample into a 250 ml conical flask.
- Add 100 ml of an acetone:water mixture (9:1 v/v) and let it stand overnight.
- Shake the mixture for 1 hour using a mechanical shaker.
- Filter the extract through a Buchner funnel and wash the soil residue with an additional 50 ml of the acetone:water mixture.
- Concentrate the filtrate using a rotary vacuum evaporator.

2.2. Rice Grain, Straw, and Husk Samples:

- For grain, use 100 g of the sample; for straw and husk, use 25 g.
- Perform a Soxhlet extraction with 300 ml of acetone for 6 hours.
- Evaporate the acetone extract to dryness using a rotary vacuum evaporator at 40°C.



- 2.3. QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) Method for Various Matrices:
- This method can be used for the simultaneous determination of **cyhalofop-butyl** and its metabolite in various agricultural products, including brown rice.
- Extract the sample with acetonitrile and QuEChERS EN salts.
- Purify the extract using a dispersive solid-phase extraction (d-SPE) with a suitable sorbent like Z-SEP.

Clean-up of Extracts

- To the concentrated extract from soil or the reconstituted extract from plant samples, add
 150 ml of a saturated aqueous NaCl solution.
- Partition the aqueous phase with 200 ml of dichloromethane in a separatory funnel.
- Collect the dichloromethane layer and evaporate it to dryness using a rotary vacuum evaporator at 40°C.
- Reconstitute the final residue in a known volume of methanol or a suitable solvent for instrumental analysis.

Instrumental Analysis

- 4.1. Gas Chromatography with Electron Capture Detector (GC-ECD):
- Column: DB-5, 30 m x 0.53 mm i.d., 5 μm thickness.
- Oven Temperature: 230°C.
- Injector Temperature: 250°C.
- Detector Temperature: 280°C.
- Carrier Gas Flow (N2): 40 ml/min.
- 4.2. High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS):



- This method is suitable for the simultaneous determination of cyhalofop-butyl and its metabolite, cyhalofop acid.
- Column: A suitable C18 column.
- Mobile Phase: A gradient of methanol and water (with or without additives like formic or acetic acid).
- Detection: Tandem mass spectrometry in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity.
- 4.3. Ultra-High-Performance Liquid Chromatography (UPLC):
- Column: ACQUITY UPLC BEH C18 (50 mm × 2.1 mm, 1.7 μm).
- Mobile Phase: Gradient elution with 0.1% phosphoric acid aqueous solution-methanolacetonitrile.
- The eluent is analyzed by the UPLC system.

Data Presentation

The following tables summarize the quantitative data from various studies on the determination of **Cyhalofop-butyl** residues.

Table 1: Method Validation Parameters for Cyhalofop-butyl and Cyhalofop Acid



Paramete r	Matrix	Method	LOD (mg/kg)	LOQ (mg/kg)	Recovery (%)	Referenc e
Cyhalofop- butyl	Soil, Grain, Straw, Husk	GC-ECD	0.01	0.05	83-92	
Cyhalofop- butyl & Cyhalofop acid	Paddy water, soil, rice plant, straw, hulls, husked rice	HPLC- MS/MS	-	0.01	76.1-107.5	_
Cyhalofop- butyl	Brown rice, soybean, potato, pepper, mandarin	LC-MS/MS	0.0075	0.01	70-120	
Cyhalofop- butyl & Cyhalofop acid	Cereals	QuEChER S-UPLC	-	0.01	89.23- 101.12	_
Cyhalofop- butyl & Cyhalofop acid	Oilseeds	QuEChER S-UPLC	-	0.02	82.63- 92.34	

Table 2: Dissipation and Half-life of **Cyhalofop-butyl** and Cyhalofop Acid in Rice Paddy Ecosystem



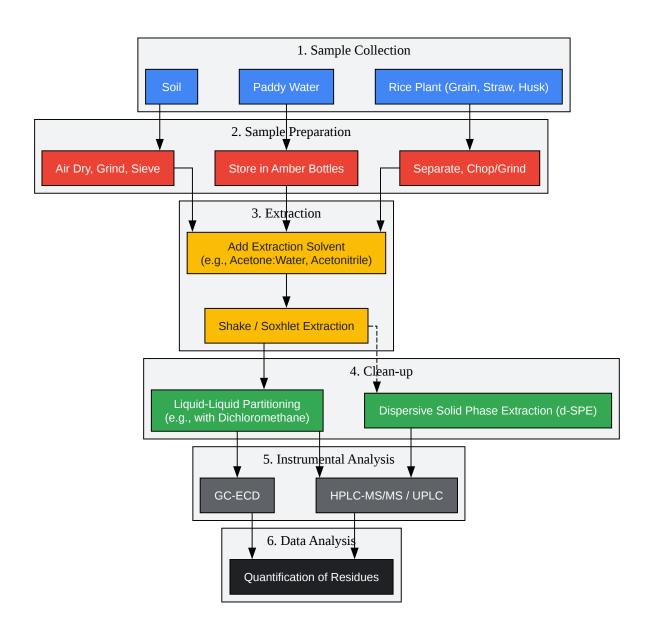
Compound	Matrix	Half-life (days)	Initial Deposit (ppm)	Reference
Cyhalofop-butyl	Soil	7.92 - 21.50	0.71 - 2.54	
Cyhalofop acid	Paddy water	1.01 - 1.53	-	_
Cyhalofop acid	Paddy soil	0.88 - 0.97	-	_
Cyhalofop acid	Rice plant	2.09 - 2.42	-	_

Note: The initial deposit of **Cyhalofop-butyl** in soil varied depending on the application rate.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the determination of **Cyhalofop-butyl** residues in rice paddy samples.





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Caption: Workflow for Cyhalofop-butyl residue analysis.



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- To cite this document: BenchChem. [Determining Cyhalofop-butyl Residues in Rice Paddies: A Detailed Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669532#protocol-for-determining-cyhalofop-butyl-residues-in-rice-paddies]

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